The Fluorinated Benzothiazole Scaffold: A Comparative Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name:	*(6-Fluorobenzo[d]thiazol-2-yl)methanol*
CAS No.:	*197364-68-4*
Cat. No.:	*B184401*

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The strategic incorporation of fluorine into the benzothiazole scaffold has emerged as a powerful tool in medicinal chemistry, significantly enhancing the therapeutic potential of this privileged heterocyclic system. Fluorine's unique properties, including its high electronegativity, small size, and ability to form strong carbon-fluorine bonds, can profoundly influence a molecule's metabolic stability, binding affinity, lipophilicity, and bioavailability. This guide provides a comparative analysis of the structure-activity relationships (SAR) of fluorinated benzothiazole derivatives across various therapeutic areas, supported by experimental data and detailed methodologies.

Comparative Analysis of Biological Activity

The biological activity of fluorinated benzothiazole derivatives is intricately linked to the position and number of fluorine substituents, as well as the nature of other functional groups attached to

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the benzothiazole core. The following tables summarize quantitative data from various studies, offering a comparative overview of their performance.

Table 1: Anticancer Activity of Fluorinated Benzothiazole Derivatives

The cytotoxic effects of fluorinated benzothiazole derivatives have been extensively evaluated against a panel of human cancer cell lines. The half-maximal inhibitory concentration (IC50) and growth inhibitory concentration (GI50) values are presented below.

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Compound ID	Structure	Cancer Cell Line	IC50 / GI50 (μM)	Reference Compound
1	2-(4-aminophenyl)-5-fluorobenzothiazole	MCF-7 (Breast)	0.02	Doxorubicin
2	2-(4-amino-3-methylphenyl)-5-fluorobenzothiazole (5F 203)	MCF-7 (Breast)	Potent, no biphasic dose-response	DF 203
3	Fluorinated 2-arylbenzothiazole	THP-1 (Leukemia)	0.9 - 1.0	Mitomycin-C (1.5 μM)
4	4-fluoro substituted derivative	MCF-7 (Breast)	1.94–3.46	-
5	Fluorostyryl benzothiazole derivative	Pancreatic cancer cells	35 ± 0.51	-
6	Benzothiazole with -CF3 group	Colo-205 (Colon)	Enhanced cytotoxicity	Non-fluorinated analogue
7	Benzothiazole with -CF3 group	A549 (Lung)	Enhanced cytotoxicity	Non-fluorinated analogue
8	Fluorinated benzothiazole with nitro substituent (Compound B)	HepG2 (Liver)	59.17 (24h), 29.63 (48h)	Sorafenib

Structure-Activity Relationship Insights for Anticancer Activity:

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- The presence of a fluorine atom at the C5 or C6 position of the benzothiazole ring often enhances cytotoxic activity.[1]
- Electron-withdrawing groups, such as fluorine, are generally associated with increased anticancer potency.
- The introduction of a trifluoromethyl (-CF3) group can significantly boost cytotoxicity against certain cancer cell lines.
- The nature of the substituent at the 2-position of the benzothiazole ring plays a crucial role in determining the anticancer profile.

Table 2: Antibacterial Activity of Fluorinated Benzothiazole Derivatives

The antibacterial efficacy of these compounds is typically evaluated by determining the Minimum Inhibitory Concentration (MIC), the lowest concentration that prevents visible bacterial growth.

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Compound ID	Structure	Bacterial Strain	MIC (µg/mL)	Reference Compound
9	Benzothiazole-isatin derivative (41c)	E. coli	3.1	Ciprofloxacin (12.5 µg/mL)
10	Benzothiazole-isatin derivative (41c)	P. aeruginosa	6.2	Ciprofloxacin (12.5 µg/mL)
11	Sulfonamide analogue of benzothiazole (66c)	P. aeruginosa	3.1–6.2	Chloramphenicol, Sulphamethoxazole
12	Sulfonamide analogue of benzothiazole (66c)	S. aureus	3.1–6.2	Chloramphenicol, Sulphamethoxazole
13	Sulfonamide analogue of benzothiazole (66c)	E. coli	3.1–6.2	Chloramphenicol, Sulphamethoxazole
14	Azo clubbed benzothiazole analogue	S. aureus	312.5–1250	Ciprofloxacin (25–50 µg/mL)
15	Azo clubbed benzothiazole analogue	E. coli	312.5–1250	Ciprofloxacin (25–50 µg/mL)

Structure-Activity Relationship Insights for Antibacterial Activity:

- The incorporation of fluorine into the benzothiazole scaffold, often in conjunction with other heterocyclic moieties like isatin or sulfonamide, can lead to potent antibacterial agents.

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- The specific substitution pattern on the benzothiazole and associated rings is critical for activity against both Gram-positive and Gram-negative bacteria.

Table 3: Anti-Inflammatory and Neuroprotective Activities of Fluorinated Benzothiazole Derivatives

Fluorinated benzothiazoles have also been investigated for their potential in treating inflammatory and neurodegenerative disorders. Their activity is assessed by their ability to inhibit key enzymes like COX-2 or prevent processes like beta-amyloid aggregation.

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Compound ID	Structure	Biological Target/Assay	IC50 / K_i (nM)	Reference Compound
16	Fluorinated benzothiazole derivative	COX-2 Inhibition	-	-
17	2-(4'-fluorophenyl)-1,3-benzothiazole derivative (6)	Aβ fibrils	3.8 ± 0.4	[^{125}I]IMPY
18	2-(4'-fluorophenyl)-1,3-benzothiazole derivative (3)	Aβ fibrils	4.1 ± 0.3	[^{125}I]IMPY
19	2-(4'-fluorophenyl)-1,3-benzothiazole derivative (2)	Aβ fibrils	10.0 ± 1.0	[^{125}I]IMPY
20	Benzothiazole-piperazine derivative (4f)	AChE Inhibition	23.4 ± 1.1	Donepezil (20.1 ± 1.4 nM)
21	Benzothiazole-piperazine derivative (4f)	MAO-B Inhibition	40.3 ± 1.7	Selegiline (37.4 ± 1.6 nM)
22	Benzothiazole-hydrazone derivative (3e)	hMAO-B Inhibition	60	-

Structure-Activity Relationship Insights for Anti-Inflammatory and Neuroprotective Activities:

- Fluorinated benzothiazole derivatives have shown promise as inhibitors of COX-2, a key enzyme in the inflammatory cascade.[2]

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- Specific fluorinated 2-phenylbenzothiazole structures exhibit high affinity for beta-amyloid (Aβ) fibrils, suggesting their potential as imaging agents or therapeutics for Alzheimer's disease.[3]
- The incorporation of a piperazine moiety can lead to dual inhibitors of acetylcholinesterase (AChE) and monoamine oxidase B (MAO-B), key targets in Alzheimer's and Parkinson's diseases, respectively.[4]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to ensure reproducibility and facilitate comparative analysis.

MTT Assay for Cytotoxicity

This colorimetric assay is a standard method for assessing cell viability and proliferation.

Materials:

- 96-well plates
- Human cancer cell lines (e.g., MCF-7, A549, HepG2)
- Complete culture medium (e.g., DMEM with 10% FBS)
- Fluorinated benzothiazole derivatives
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into 96-well plates at a density of 5,000-10,000 cells/well in 100 µL of complete culture medium and incubate for 24 hours at 37°C in a 5% CO_2 humidified

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atmosphere.

- Compound Treatment: Prepare serial dilutions of the fluorinated benzothiazole derivatives in culture medium. Replace the existing medium with 100 µL of the medium containing the test compounds at various concentrations. Include a vehicle control (medium with DMSO) and a positive control (a known cytotoxic drug). Incubate for 24-48 hours.
- MTT Addition: Add 10 µL of MTT solution to each well and incubate for 4 hours at 37°C. Viable cells will reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization: Carefully remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value (the concentration of the compound that inhibits 50% of cell growth).

Broth Microdilution Method for Antibacterial Susceptibility

This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antibacterial agent.

Materials:

- 96-well microtiter plates
- Bacterial strains (e.g., E. coli, S. aureus)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Fluorinated benzothiazole derivatives
- 0.5 McFarland turbidity standard
- Spectrophotometer

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Procedure:

- Inoculum Preparation: Prepare a bacterial suspension in sterile saline and adjust the turbidity to match the 0.5 McFarland standard (approximately 1.5 x 10^8 CFU/mL). Dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately 5 x 10^5 CFU/mL.
- Compound Dilution: Prepare serial two-fold dilutions of the fluorinated benzothiazole derivatives in CAMHB in the wells of a 96-well plate.
- Inoculation: Add 100 µL of the standardized bacterial inoculum to each well. Include a growth control (no compound) and a sterility control (no bacteria).
- Incubation: Incubate the plates at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound at which there is no visible growth of bacteria.

Cyclooxygenase (COX-2) Inhibition Assay

This assay measures the ability of a compound to inhibit the activity of the COX-2 enzyme.

Materials:

- Purified human recombinant COX-2 enzyme
- Arachidonic acid (substrate)
- Fluorometric probe (e.g., Amplex Red)
- Horseradish peroxidase (HRP)
- Assay buffer
- Fluorinated benzothiazole derivatives
- 96-well black plates
- Fluorometric plate reader

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Procedure:

- Enzyme and Inhibitor Incubation: In a 96-well plate, add the assay buffer, COX-2 enzyme, and the test compound at various concentrations. Incubate for a short period to allow for inhibitor binding.
- Reaction Initiation: Add a solution containing arachidonic acid and the fluorometric probe to initiate the reaction.
- Fluorescence Measurement: Measure the fluorescence intensity over time using a plate reader (e.g., excitation at 535 nm and emission at 587 nm).
- Data Analysis: Calculate the rate of reaction for each concentration of the inhibitor and determine the IC50 value.

Beta-Amyloid (Aβ) Aggregation Inhibition Assay

This assay is used to screen for compounds that can inhibit the aggregation of Aβ peptides, a hallmark of Alzheimer's disease.

Materials:

- Aβ(1-42) peptide
- Thioflavin T (ThT)
- Assay buffer (e.g., PBS)
- Fluorinated benzothiazole derivatives
- 96-well black plates with clear bottoms
- Fluorometric plate reader

Procedure:

- Aβ Preparation: Prepare a solution of monomeric Aβ(1-42) peptide in the assay buffer.

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- Assay Setup: In a 96-well plate, mix the Aβ peptide solution with various concentrations of the test compounds. Include a control with Aβ alone.
- Incubation: Incubate the plate at 37°C with shaking to promote aggregation.
- ThT Staining: At different time points, add Thioflavin T to the wells. ThT binds to amyloid fibrils and exhibits enhanced fluorescence.
- Fluorescence Measurement: Measure the fluorescence intensity (e.g., excitation at 450 nm and emission at 485 nm).
- Data Analysis: Plot the fluorescence intensity over time to monitor the kinetics of Aβ aggregation. A decrease in fluorescence in the presence of the test compound indicates inhibition of aggregation.

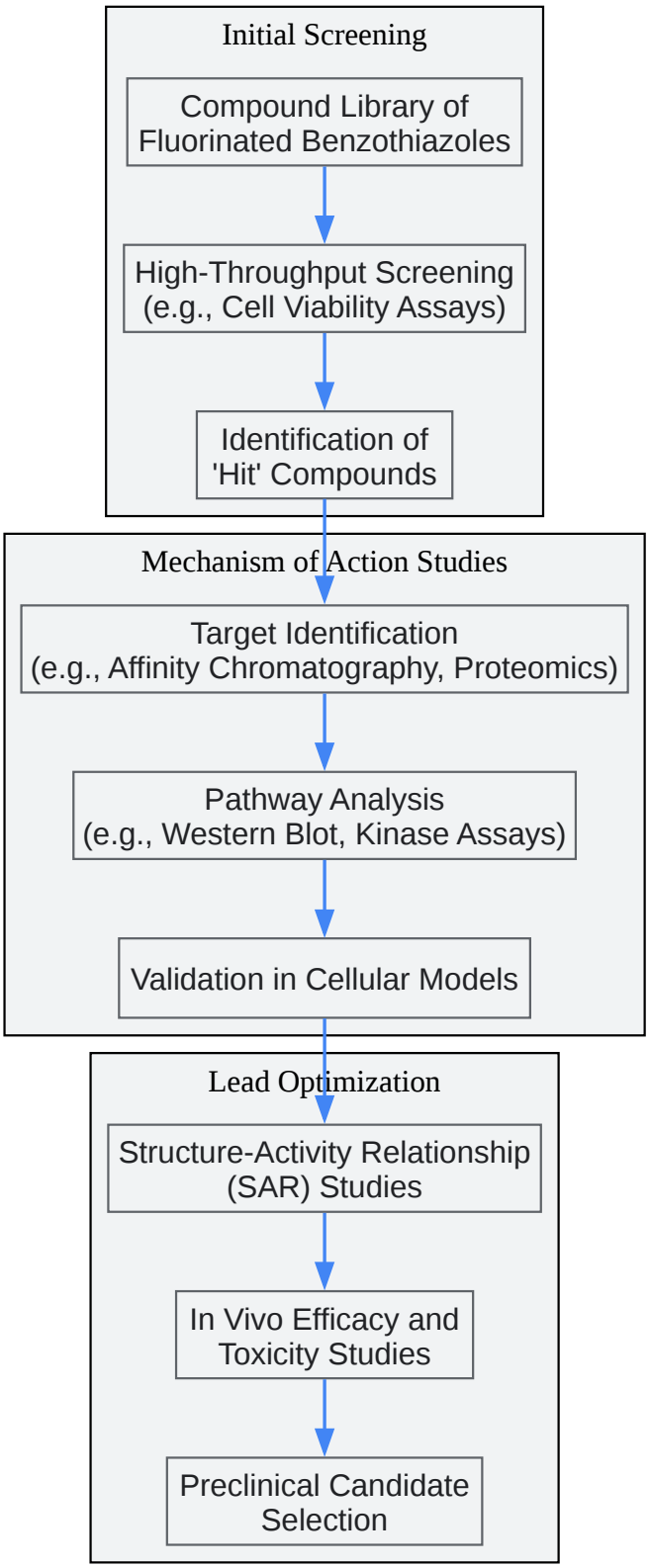
Signaling Pathways and Mechanisms of Action

Fluorinated benzothiazole derivatives exert their biological effects by modulating various intracellular signaling pathways. Understanding these mechanisms is crucial for rational drug design and development.

Experimental Workflow for Target Validation

The following workflow illustrates the general steps involved in identifying and validating the molecular targets of fluorinated benzothiazole derivatives.

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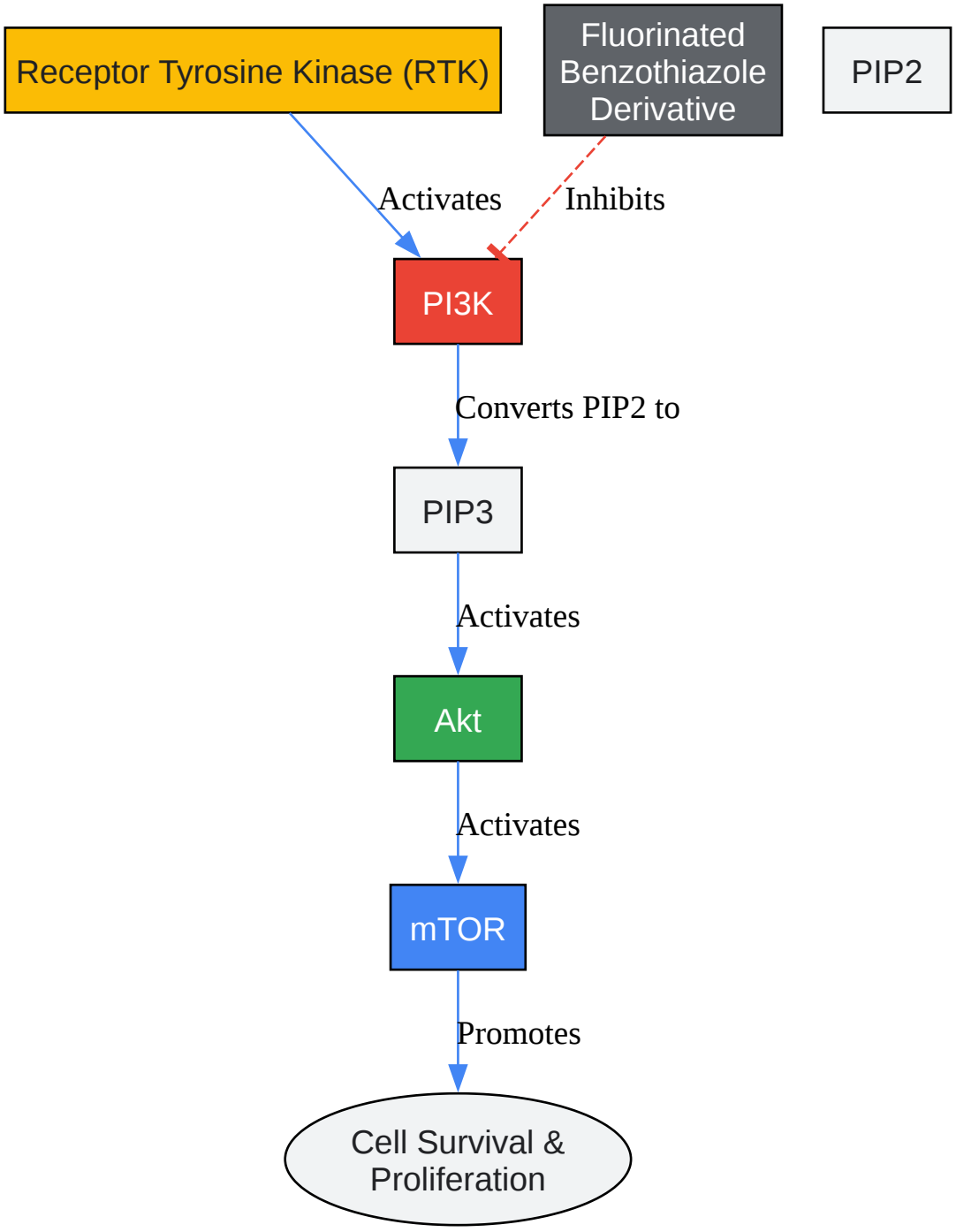
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Caption: A generalized workflow for the discovery and development of fluorinated benzothiazole derivatives.

PI3K/Akt Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway is a critical regulator of cell survival, proliferation, and metabolism. Its aberrant activation is a hallmark of many cancers, making it a key target for anticancer drug development. Some fluorinated benzothiazole derivatives have been shown to inhibit this pathway.

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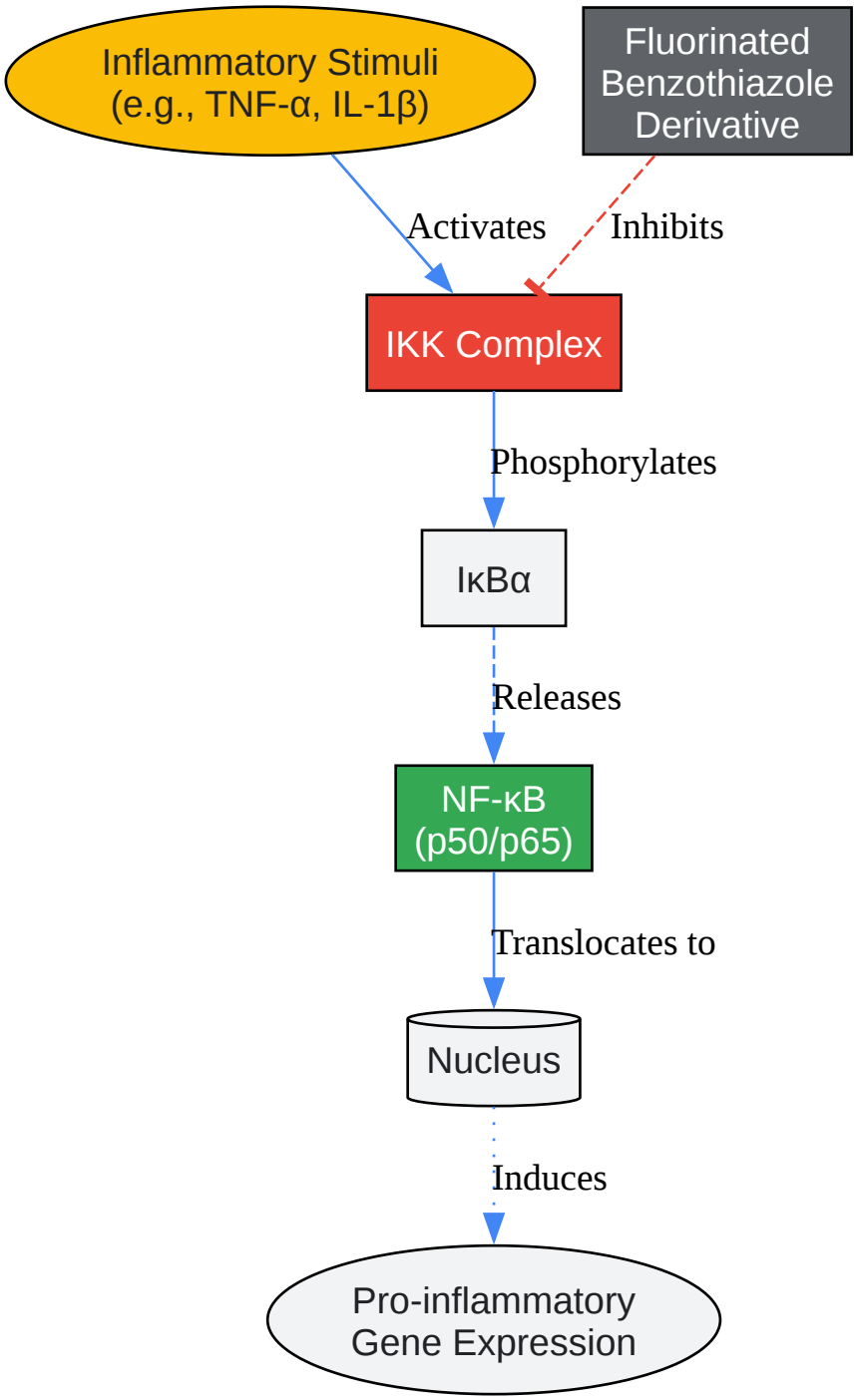
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Caption: Inhibition of the PI3K/Akt signaling pathway by fluorinated benzothiazole derivatives.

NF-κB Signaling Pathway

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The Nuclear Factor-kappa B (NF-κB) pathway plays a central role in inflammation and immunity. Its dysregulation is implicated in various inflammatory diseases and cancers. Certain fluorinated benzothiazoles have demonstrated the ability to suppress NF-κB activation.[2]



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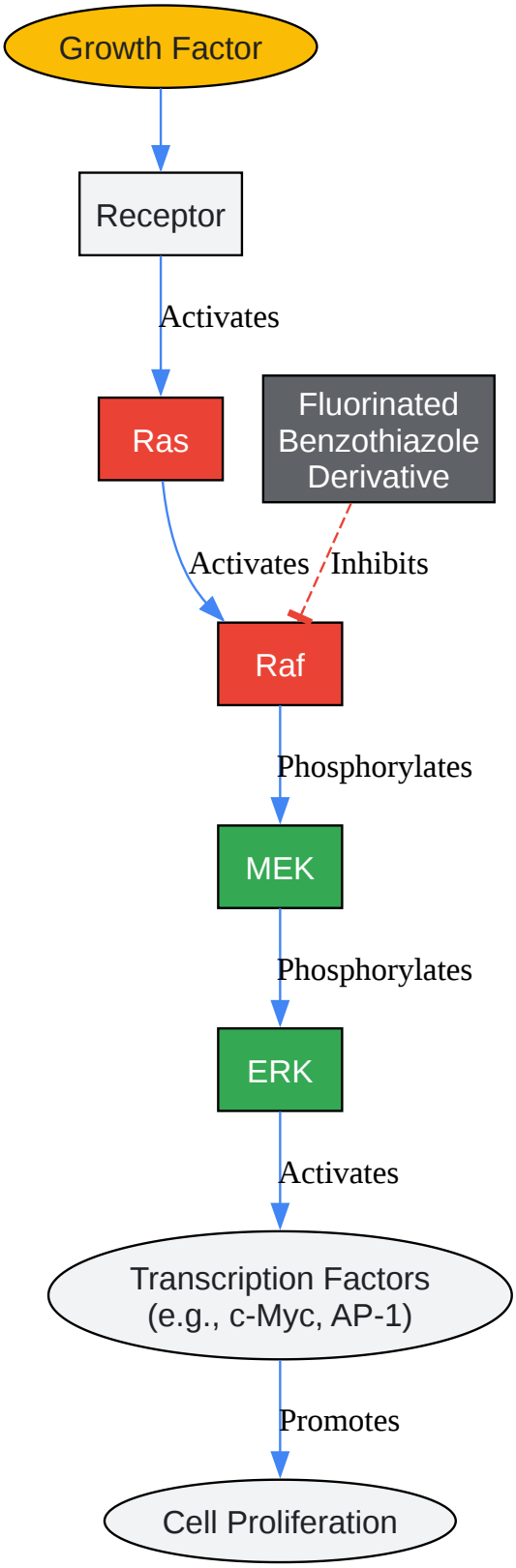
Caption: Suppression of the NF-κB signaling pathway by fluorinated benzothiazole derivatives.

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ERK/MAPK Signaling Pathway

The Extracellular signal-regulated kinase (ERK)/Mitogen-activated protein kinase (MAPK) pathway is another crucial signaling cascade that regulates cell proliferation, differentiation, and survival. It is frequently hyperactivated in cancer.

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Caption: Inhibition of the ERK/MAPK signaling pathway by certain fluorinated benzothiazole derivatives.

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